

Pemetrexed Disodium Solubility: A Technical Support Guide

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Compound of Interest

Compound Name: Pemetrexed Disodium

Cat. No.: B1139285

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This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the solubility of **pemetrexed disodium** in DMSO and water. Find troubleshooting tips and frequently asked questions to ensure successful preparation of your experimental solutions.

Frequently Asked Questions (FAQs)

Q1: What is the general solubility of **pemetrexed disodium** in DMSO and water?

Pemetrexed disodium exhibits significantly different solubility profiles in dimethyl sulfoxide (DMSO) and water. It is generally considered freely soluble in water, while its solubility in DMSO can be variable and is subject to several factors.

Q2: Why am I seeing conflicting information about the solubility of **pemetrexed disodium** in DMSO?

The reported solubility of **pemetrexed disodium** in DMSO varies due to several factors, including:

- **Hydration State:** **Pemetrexed disodium** can exist in different hydration states (e.g., heptahydrate, hemipentahydrate), which can influence its solubility.
- **Purity of the Compound:** Impurities can affect the dissolution of the compound.

- **Water Content of DMSO:** DMSO is hygroscopic and can absorb moisture from the atmosphere. The presence of water in DMSO can significantly decrease the solubility of **pemetrexed disodium**. It is crucial to use anhydrous DMSO.
- **Temperature:** Solubility can be increased by warming the solution.

Q3: What is the recommended pH for aqueous solutions of **pemetrexed disodium**?

The solubility of **pemetrexed disodium** in aqueous solutions is pH-dependent. For optimal solubility and stability, a pH range of 7.0 to 8.5 is recommended for the final solution.

Troubleshooting Guide

Encountering issues when dissolving **pemetrexed disodium**? This guide provides solutions to common problems.

Issue	Potential Cause	Troubleshooting Steps
Pemetrexed disodium is not dissolving or is precipitating in DMSO.	Water contamination in DMSO.	Use fresh, anhydrous (low water content) DMSO. Store DMSO properly to prevent moisture absorption.
Low temperature.	Gently warm the solution to 37°C to aid dissolution.	
Incorrect form of pemetrexed.	The diacid form of pemetrexed has been shown to be soluble in DMSO with heating. Ensure you are using the correct form for your intended application.	
Precipitation occurs when diluting a DMSO stock solution with aqueous media.	The concentration of the DMSO stock solution is too high.	Use a lower concentration stock solution.
Rapid dilution.	Perform a stepwise dilution of the DMSO stock into the aqueous medium while vortexing to ensure proper mixing.	
pH of the aqueous medium is not optimal.	Ensure the pH of the final aqueous solution is between 7.0 and 8.5.	
The aqueous solution of pemetrexed disodium is cloudy or has particulates.	Incomplete dissolution.	Ensure the compound is fully dissolved by gentle agitation or sonication.
pH is outside the optimal range.	Adjust the pH of the solution to between 7.0 and 8.5 using dilute HCl or NaOH.	
Contamination.	Prepare solutions under sterile conditions and use high-purity water.	

Data Presentation

The following table summarizes the quantitative solubility data for **pemetrexed disodium** in DMSO and water based on available information.

Solvent	Reported Solubility	Conditions & Notes
DMSO	Soluble up to 100 mM.[1]	Requires anhydrous DMSO. Solubility can be enhanced by gentle warming. Some sources report insolubility, likely due to water content in the DMSO.[1]
33 mg/mL.[2]	Use of fresh, moisture-free DMSO is critical.	
Water	Freely soluble.[3][4]	The European Pharmacopoeia describes it as freely soluble.
30 mg/mL.	pH of the solution is a critical factor, with an optimal range of 7.0-8.5.	
50 mg/mL (with sonication).	Sonication can aid in the dissolution of higher concentrations.	

Experimental Protocols

Below are detailed methodologies for preparing **pemetrexed disodium** solutions for common research applications.

Protocol 1: Preparation of a 10 mM Stock Solution in Anhydrous DMSO

This protocol is suitable for preparing a concentrated stock solution for subsequent dilution in cell culture media or other aqueous buffers.

Materials:

- **Pemetrexed Disodium** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Water bath (optional)

Procedure:

- **Weighing:** Accurately weigh the desired amount of **pemetrexed disodium** powder in a sterile tube. For example, for 1 mL of a 10 mM solution (assuming the anhydrous molecular weight of ~471.38 g/mol), weigh 4.71 mg.
- **Solvent Addition:** Add the calculated volume of anhydrous DMSO to the powder.
- **Dissolution:** Vortex the solution for 1-2 minutes until the powder is completely dissolved.
- **Warming (Optional):** If the compound does not fully dissolve, warm the solution in a 37°C water bath for 5-10 minutes, followed by vortexing.
- **Storage:** Store the stock solution at -20°C or -80°C in small aliquots to avoid repeated freeze-thaw cycles.

Protocol 2: Preparation of an Aqueous Solution for Cell Culture

This protocol describes the dilution of a DMSO stock solution into cell culture medium.

Materials:

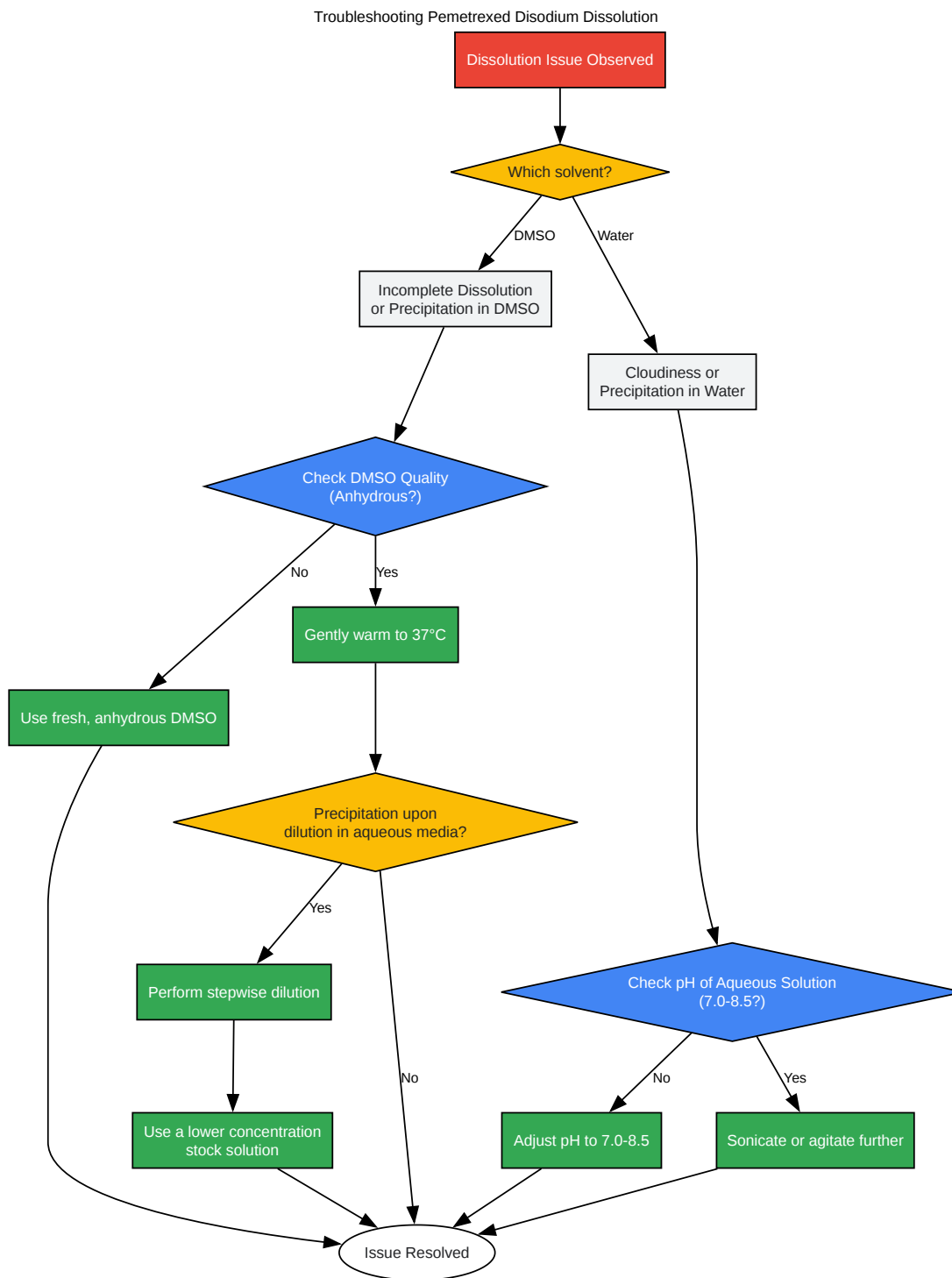
- 10 mM **Pemetrexed Disodium** in DMSO (from Protocol 1)
- Pre-warmed cell culture medium
- Sterile tubes

Procedure:

- Thawing: Thaw an aliquot of the 10 mM DMSO stock solution at room temperature.
- Serial Dilution (Recommended): To avoid precipitation, perform a serial dilution. For example, to achieve a final concentration of 10 μ M in 10 mL of media:
 - Prepare an intermediate dilution by adding 10 μ L of the 10 mM stock to 990 μ L of pre-warmed media to get a 100 μ M solution.
 - Add 1 mL of the 100 μ M intermediate solution to 9 mL of pre-warmed media.
- Direct Dilution (for lower concentrations): For lower final concentrations, a direct dilution may be possible. For example, to achieve a 1 μ M final concentration in 10 mL of media, add 1 μ L of the 10 mM stock solution to the media.
- Mixing: Gently mix the final solution by inverting the tube or pipetting up and down.
- pH Check (Optional but Recommended): Check the pH of the final solution and adjust to 7.0-8.5 if necessary.
- Use Immediately: Use the freshly prepared solution for your experiment.

Visualizations

Logical Workflow for Troubleshooting Pemetrexed Disodium Dissolution Issues

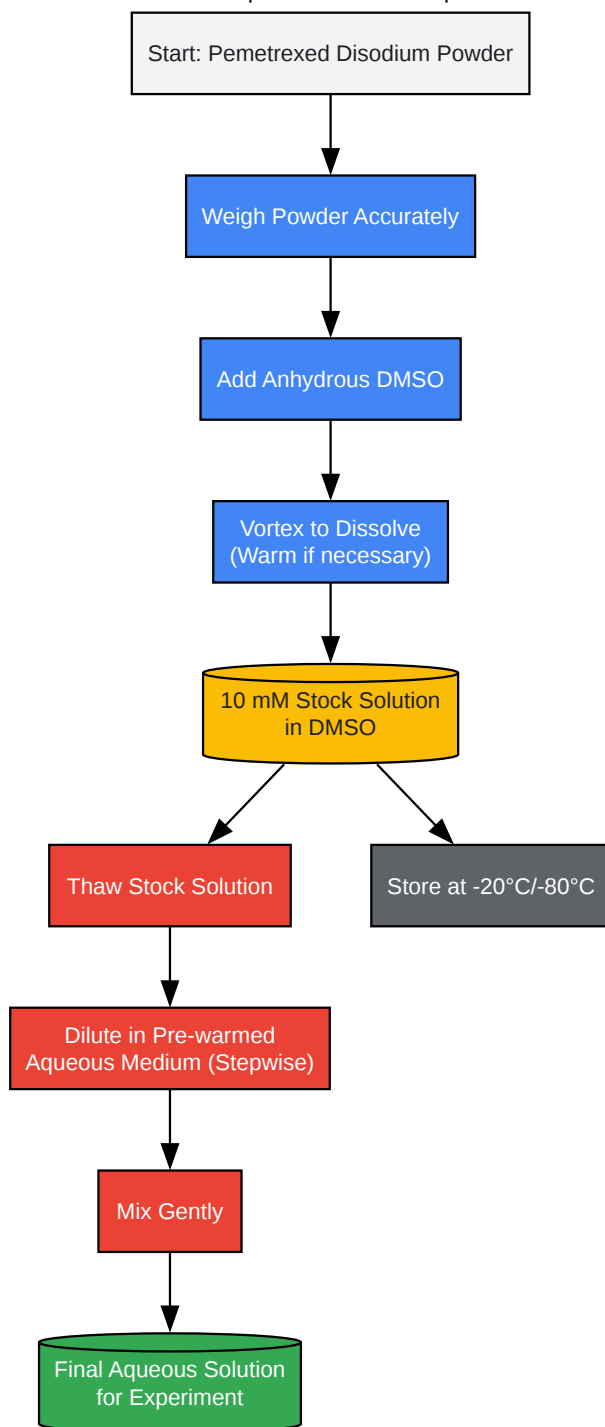


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Caption: A flowchart to diagnose and resolve common dissolution problems with **pemetrexed disodium**.

Experimental Workflow for Preparing an Aqueous Solution from a DMSO Stock

Workflow for Aqueous Solution Preparation

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Caption: Step-by-step process for preparing a working aqueous solution of **pemetrexed disodium** from a DMSO stock.

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